

Personal protective equipment for handling 2-Bromo-5-chlorothiophene

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Compound of Interest

Compound Name: 2-Bromo-5-chlorothiophene

Cat. No.: B1265590

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Essential Safety and Handling Guide for 2-Bromo-5-chlorothiophene

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **2-Bromo-5-chlorothiophene**. Adherence to these procedures is vital for ensuring laboratory safety and proper chemical management.

Chemical Identifier:

- Name: **2-Bromo-5-chlorothiophene**
- CAS Number: 2873-18-9
- Molecular Formula: C₄H₂BrClS

Hazard Summary

2-Bromo-5-chlorothiophene is a combustible liquid that is harmful if swallowed, inhaled, or in contact with skin.^[1] It is known to cause skin irritation and serious eye irritation.^{[1][2]}

Hazard Statement	Classification
Combustible liquid	Flammable liquids
Harmful if swallowed	Acute toxicity, oral
Harmful in contact with skin	Acute toxicity, dermal
Causes skin irritation	Skin corrosion/irritation
Causes serious eye irritation	Serious eye damage/eye irritation
Harmful if inhaled	Acute toxicity, inhalation
May cause respiratory irritation	Specific target organ toxicity, single exposure; Respiratory tract irritation

Personal Protective Equipment (PPE)

Proper PPE is mandatory when handling **2-Bromo-5-chlorothiophene**. The following table summarizes the required equipment.

Body Part	Recommended Protection
Eyes/Face	Tightly fitting safety goggles (compliant with EN 166) or a face shield are necessary to protect against splashes.[3] For operations with a higher risk of vapor exposure, a full-face respirator is recommended.
Hands	Chemical-resistant gloves are required. Given the halogenated nature of the compound, butyl rubber or Viton® gloves are recommended.[4] Always inspect gloves for tears or holes before use and consult the manufacturer's guidelines for breakthrough times.[1]
Body	A flame-retardant lab coat should be worn over personal clothing. For procedures with a significant risk of splashing, a chemical-resistant apron should be worn over the lab coat.[4]
Respiratory	Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[1][4] If exposure to vapors or mists is likely, a multi-purpose combination respirator cartridge is recommended. A full-face respirator provides a higher level of protection.
Footwear	Closed-toe, chemical-resistant shoes that fully cover the feet are mandatory to protect against accidental spills.[4][5]

Operational Plan: Safe Handling and Storage

Handling:

- Always handle **2-Bromo-5-chlorothiophene** within a certified chemical fume hood to minimize inhalation exposure.[4]

- Keep the chemical away from heat, sparks, open flames, and other potential ignition sources.^[1]
- Use non-sparking tools and take precautionary measures against static discharge.
- Avoid direct contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke in areas where the chemical is handled or stored.^[1]
- Wash hands thoroughly with soap and water after handling.^[1]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated area.^{[1][4]}
- Keep away from heat and sources of ignition.
- Store away from incompatible materials such as strong oxidizing agents.

Emergency Procedures: Spill and Disposal Plans

Spill Cleanup:

For any spill, the first step is to ensure proper personal protective equipment is worn.

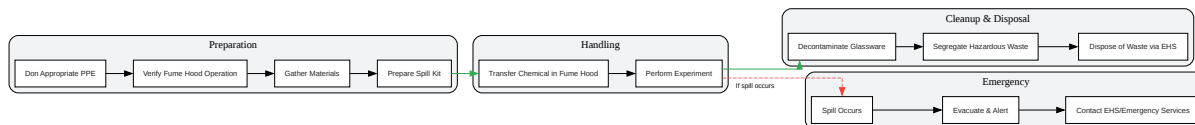
- Small Spills (<100 mL):
 - Alert others in the immediate area.
 - Remove all sources of ignition.^[6]
 - Contain the spill using a non-combustible absorbent material such as sand, earth, or vermiculite.^{[6][7]} Do not use combustible materials like paper towels to absorb the initial spill.
 - Carefully scoop the absorbent material into a labeled, sealable container for hazardous waste.
 - Clean the spill area with soap and water.

- Place all contaminated materials, including gloves, into the hazardous waste container.
- Large Spills (>100 mL):
 - Evacuate the laboratory immediately and alert others.
 - If the spill poses a fire hazard, activate the fire alarm.
 - Close the laboratory doors to contain the vapors.
 - Contact your institution's Environmental Health and Safety (EHS) office or emergency response team.
 - Do not attempt to clean up a large spill unless you are trained and equipped to do so.

Disposal Plan:

- All waste containing **2-Bromo-5-chlorothiophene**, including contaminated absorbent materials and disposable PPE, must be treated as hazardous waste.^[1]
- Collect waste in a properly labeled, sealed, and chemical-resistant container.
- Dispose of the hazardous waste through your institution's EHS office or a licensed professional waste disposal service, in accordance with all local, state, and federal regulations.^[8] One approved method of disposal is incineration in a chemical incinerator equipped with an afterburner and scrubber.^[8]

Workflow for Handling 2-Bromo-5-chlorothiophene



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